

Personal protective equipment for handling (R)-(4-Fluorophenyl)oxirane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-(4-Fluorophenyl)oxirane

Cat. No.: B162833

[Get Quote](#)

Essential Safety and Handling Guide for (R)-(4-Fluorophenyl)oxirane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(R)-(4-Fluorophenyl)oxirane**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

(R)-(4-Fluorophenyl)oxirane is a hazardous chemical requiring stringent safety measures. It is classified as a flammable liquid, toxic if it comes into contact with skin, causes serious eye irritation, and is suspected of causing cancer.^[1] Therefore, appropriate PPE is mandatory at all times.

Table 1: Personal Protective Equipment (PPE) Requirements

PPE Category	Specification	Rationale
Hand Protection	Double gloving with compatible chemical-resistant gloves. A recommended combination is a lighter weight nitrile glove worn under a heavier, chemical-resistant glove such as butyl rubber or Viton™. Inspect gloves for any signs of degradation or puncture before use.	Provides a robust barrier against a substance that is toxic upon skin contact. While specific breakthrough times for (R)-(4-Fluorophenyl)oxirane are not readily available, butyl rubber gloves are effective against a wide range of epoxides and organic compounds.[2] Nitrile gloves offer good splash protection.[2][3]
Eye and Face Protection	Chemical splash goggles and a face shield.	Protects against splashes that can cause serious eye irritation. A face shield provides an additional layer of protection for the entire face.
Body Protection	A chemical-resistant laboratory coat, worn over personal clothing. An impermeable apron and arm sleeves should be considered for procedures with a high risk of splashing.	Prevents skin contact with the toxic substance.[1]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.[4][5][6] For higher concentrations or in case of a spill, a full-face respirator or a powered air-purifying respirator (PAPR) may be necessary.[7]	(R)-(4-Fluorophenyl)oxirane is a volatile organic compound. [8][9] A fume hood provides primary containment. A respirator is a necessary secondary measure to prevent inhalation of harmful vapors. Organic vapor cartridges are designed to adsorb volatile organic compounds from the air.[4][6]

Foot Protection	Closed-toe, chemical-resistant shoes.	Protects feet from spills.
-----------------	---------------------------------------	----------------------------

Note: Always consult the Safety Data Sheet (SDS) for the specific formulation of **(R)-(4-Fluorophenyl)oxirane** being used for any additional PPE recommendations.

Physical and Chemical Properties

Understanding the physical and chemical properties of **(R)-(4-Fluorophenyl)oxirane** is crucial for safe handling and storage.

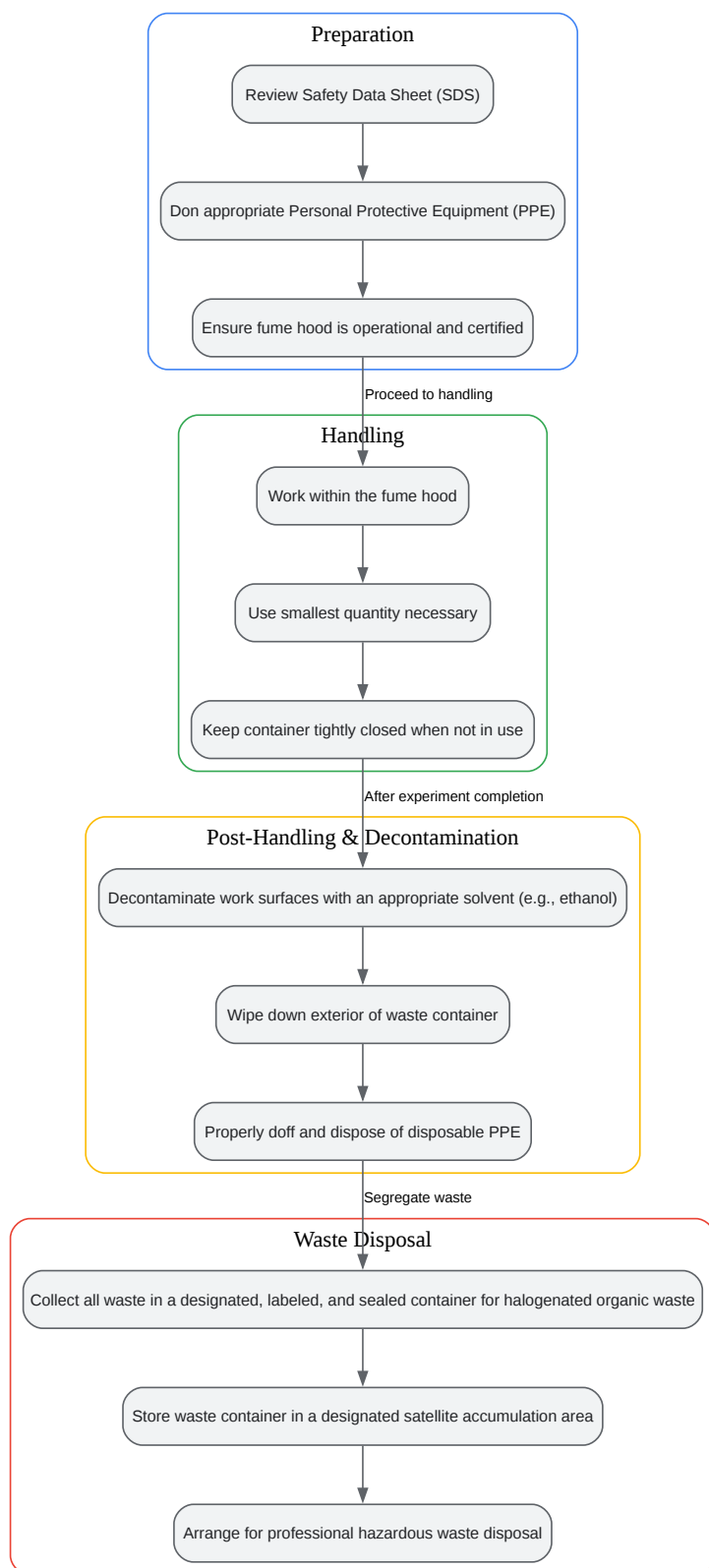
Table 2: Physical and Chemical Properties of **(R)-(4-Fluorophenyl)oxirane**

Property	Value
Molecular Formula	C ₈ H ₇ FO
Molecular Weight	138.14 g/mol
Appearance	Clear, colorless liquid
Boiling Point	33 °C at 1 mm Hg
Density	1.17 g/cm ³
Flash Point	33 °C at 1 mm Hg
Water Solubility	Sparingly soluble (0.26 g/L at 25°C)

Source:[9][10]

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the necessary steps for safely handling **(R)-(4-Fluorophenyl)oxirane** from preparation to waste disposal.

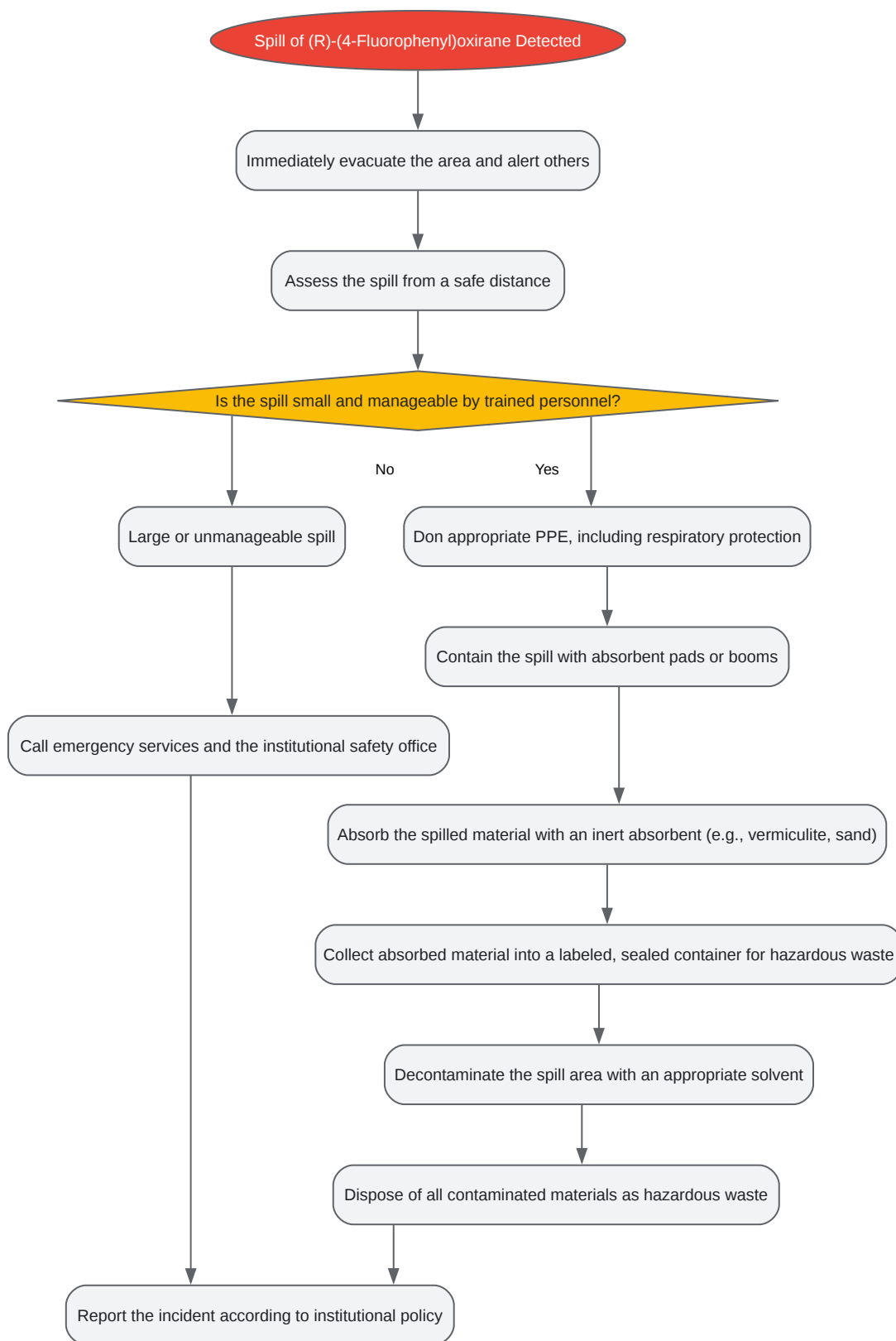


[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **(R)-(4-Fluorophenyl)oxirane**.

Emergency Response: Spill Management

In the event of a spill, a prompt and safe response is critical to mitigate exposure and environmental contamination.



[Click to download full resolution via product page](#)

Caption: Emergency Response Procedure for a Spill.

Disposal Plan

Proper disposal of **(R)-(4-Fluorophenyl)oxirane** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste containing **(R)-(4-Fluorophenyl)oxirane**, including contaminated gloves, absorbent materials, and empty containers, must be collected in a dedicated hazardous waste container.[\[11\]](#)[\[12\]](#) This is a halogenated organic compound and should be disposed of in a container specifically designated for "halogenated organic waste".[\[11\]](#)[\[12\]](#)[\[13\]](#)
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**(R)-(4-Fluorophenyl)oxirane**".[\[11\]](#)[\[14\]](#) The approximate quantities of the waste should also be recorded.
- **Storage:** Waste containers should be kept tightly sealed and stored in a designated, well-ventilated satellite accumulation area, away from incompatible materials.[\[11\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- **Final Disposal:** Arrange for the collection and disposal of the hazardous waste through a licensed and certified hazardous waste disposal company.[\[8\]](#) Never dispose of **(R)-(4-Fluorophenyl)oxirane** down the drain.[\[13\]](#)

Storage

- **Location:** Store **(R)-(4-Fluorophenyl)oxirane** in a cool, dry, and well-ventilated area.[\[1\]](#)[\[18\]](#) It should be stored in a designated flammable liquid storage cabinet.[\[15\]](#)[\[16\]](#)
- **Container:** Keep the container tightly closed to prevent the escape of flammable and toxic vapors.[\[1\]](#)[\[19\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents, acids, and bases.

By adhering to these detailed protocols, you can significantly mitigate the risks associated with the handling of **(R)-(4-Fluorophenyl)oxirane**, fostering a safer research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. safety.fsu.edu [safety.fsu.edu]
- 3. pimdata.amgmedical.com [pimdata.amgmedical.com]
- 4. 3m.com [3m.com]
- 5. Respirator - Wikipedia [en.wikipedia.org]
- 6. ohse.ca [ohse.ca]
- 7. osha.oregon.gov [osha.oregon.gov]
- 8. (R)-2-(4-FLUOROPHENYL)OXIRANE | CAS#:134356-73-3 | Chemsrce [chemsrce.com]
- 9. (R)-(4-Fluorophenyl)oxirane | 134356-73-3 [chemicalbook.com]
- 10. (R)-(4-Fluorophenyl)oxirane Two Chongqing Chemdad Co. , Ltd [chemdad.com]
- 11. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 12. bucknell.edu [bucknell.edu]
- 13. 7.2 Organic Solvents [ehs.cornell.edu]
- 14. campusoperations.temple.edu [campusoperations.temple.edu]
- 15. fireandsafetycentre.co.uk [fireandsafetycentre.co.uk]
- 16. Flammable and Combustible Liquids Storage Requirements [blink.ucsd.edu]
- 17. blog.storemasta.com.au [blog.storemasta.com.au]
- 18. (R)-(4-Fluorophenyl)oxirane-VIWIT-Innovation driven biopharmaceutical and healthcare company [viwit.com]
- 19. keyorganics.net [keyorganics.net]
- To cite this document: BenchChem. [Personal protective equipment for handling (R)-(4-Fluorophenyl)oxirane]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b162833#personal-protective-equipment-for-handling-r-4-fluorophenyl-oxirane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com